

# Celangulatin D: A Technical Overview of a Sesquiterpene Ester with Insecticidal Properties

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## Compound of Interest

Compound Name: Celangulatin D

Cat. No.: B12380165

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This technical guide provides an in-depth overview of **Celangulatin D**, a sesquiterpene polyol ester of scientific interest. The document is intended for researchers, scientists, and professionals in drug development, presenting key chemical data, and outlining its known biological activities based on available scientific literature.

## Core Compound Data

**Celangulatin D** is a natural compound isolated from the root bark of *Celastrus angulatus*. Its fundamental chemical and physical properties are summarized below.

Parameter	Value	Reference
CAS Number	1000784-45-1	[1][2]
Molecular Weight	648.61 g/mol	[1][2]
Molecular Formula	C <sub>31</sub> H <sub>36</sub> O <sub>15</sub>	[1][2]

## Biological Activity of Celangulatin D

Scientific research has identified **Celangulatin D** as a compound with notable insecticidal properties. Further investigation into its potential as an anti-tumor agent has been suggested based on the activities of related compounds from the Celastraceae family.

## Insecticidal Activity

**Celangulatin D** has been identified as an insecticidal sesquiterpene polyol ester.[1][2] A key study by Zhiqing et al. (2007) involved the bioassay-guided fractionation of extracts from the root bark of *Celastrus angulatus*, which led to the isolation of **Celangulatin D**. [1] The study evaluated the insecticidal activity of related compounds against the armyworm (*Mythimna separata*), a significant agricultural pest.[1] While the specific LD<sub>50</sub> for **Celangulatin D** was not reported in the abstract of this key publication, related compounds such as Celangulatin C and F demonstrated notable insecticidal effects.[1]

While the specific, detailed protocol used for testing **Celangulatin D** has not been fully retrieved, a general methodology for assessing the insecticidal activity of natural compounds against *Mythimna separata* can be outlined as follows. This is a representative protocol based on common practices in the field.

- **Insect Rearing:** Larvae of *Mythimna separata* are reared on an artificial diet under controlled laboratory conditions (e.g., 25 ± 1°C, 70-80% relative humidity, 14:10 light:dark photoperiod).
- **Compound Preparation:** The test compound (e.g., **Celangulatin D**) is dissolved in an appropriate solvent (e.g., acetone) to prepare a series of graded concentrations.
- **Diet Incorporation Method:** A specific volume of the test solution is thoroughly mixed with the artificial diet. The solvent is allowed to evaporate completely. A control group is prepared using the solvent alone.
- **Bioassay:** Third-instar larvae, often starved for a few hours, are individually placed in containers with a pre-weighed amount of the treated or control diet.
- **Data Collection:** Mortality is recorded at specified intervals (e.g., 24, 48, 72 hours). The amount of diet consumed may also be measured to assess antifeedant effects.
- **Statistical Analysis:** The lethal dose 50 (LD<sub>50</sub>) or lethal concentration 50 (LC<sub>50</sub>) is calculated using probit analysis.

## Anti-Tumor Activity

Compounds isolated from plants of the Celastraceae family, to which *Celastrus angulatus* belongs, have been noted for their potential anti-tumor activities.[3] However, at present, specific studies detailing the in vitro or in vivo anti-tumor effects of **Celangulatin D** are not available in the public domain. Consequently, quantitative data such as IC<sub>50</sub> values against specific cancer cell lines, and detailed experimental protocols for cytotoxicity assays of **Celangulatin D**, cannot be provided at this time.

## Signaling Pathways

The molecular mechanism of action for **Celangulatin D**, including its interaction with specific cellular signaling pathways, has not yet been elucidated in the available scientific literature. As a result, diagrams of signaling pathways, experimental workflows, or logical relationships involving **Celangulatin D** cannot be generated at this time. Further research is required to identify the molecular targets and signaling cascades modulated by this compound.

## Summary and Future Directions

**Celangulatin D** is a sesquiterpene ester with a defined chemical structure and known insecticidal potential. While its basic chemical properties are well-documented, a comprehensive understanding of its biological activity is still emerging. To fully characterize its potential for applications in agriculture or medicine, further research is needed in the following areas:

- **Quantitative Insecticidal Activity:** A detailed dose-response study to determine the specific LD<sub>50</sub> or LC<sub>50</sub> of **Celangulatin D** against a broader range of insect pests.
- **Anti-Tumor Evaluation:** In vitro screening of **Celangulatin D** against a panel of human cancer cell lines to assess its cytotoxic and anti-proliferative effects.
- **Mechanism of Action Studies:** Investigations to identify the molecular targets and cellular signaling pathways affected by **Celangulatin D** to understand its mode of action for both its insecticidal and any potential anti-tumor activities.

This technical guide serves as a foundational resource on **Celangulatin D**, summarizing the current state of knowledge and highlighting areas for future scientific inquiry.

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## References

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